

Application Notes and Protocols: E3 Ligase Ligand-linker Conjugate 106

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Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate 106*
Cat. No.: *B12368197*

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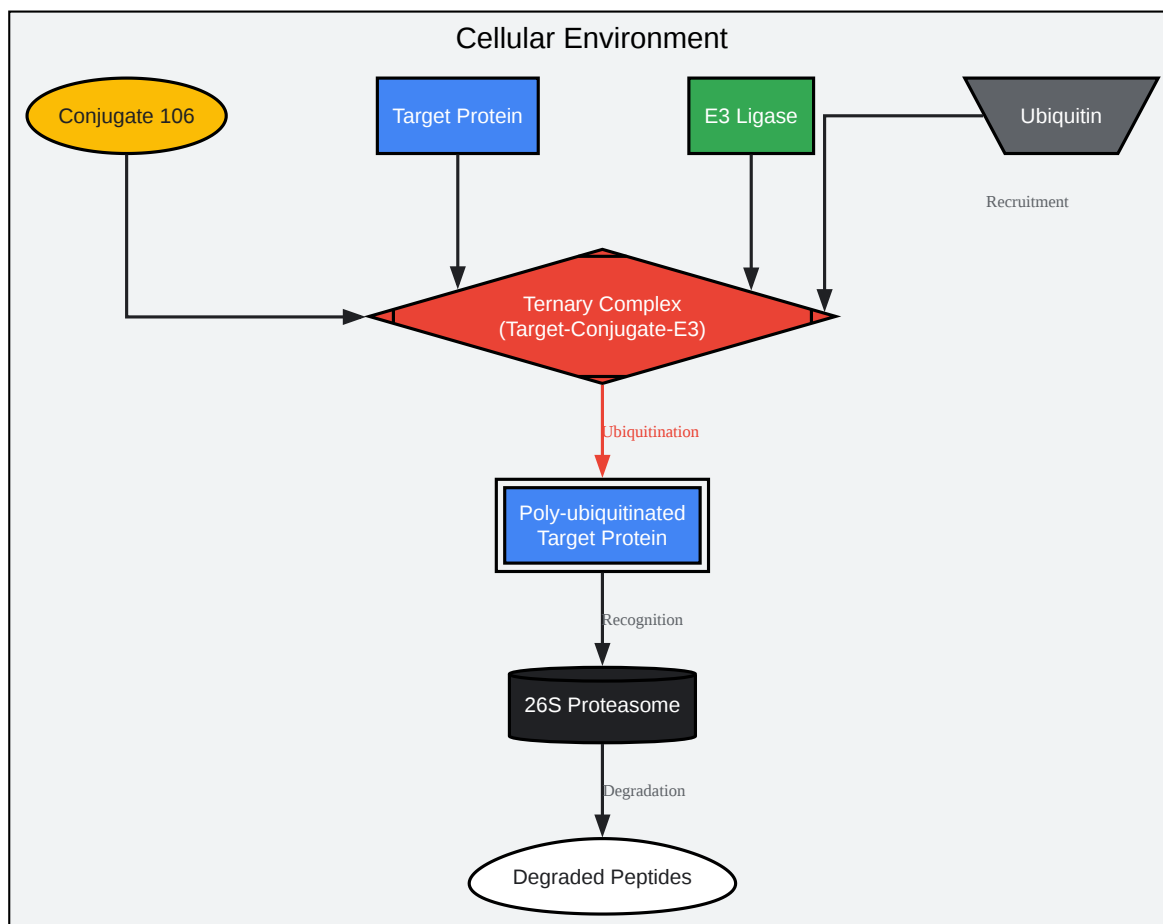
Introduction

E3 Ligase Ligand-linker Conjugate 106 is a bifunctional molecule designed for targeted protein degradation. These molecules, part of the PROTAC (Proteolysis Targeting Chimera) class, function by recruiting a specific target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. This technology offers a powerful approach to modulate protein levels, particularly for targets that have been historically difficult to inhibit with traditional small molecule inhibitors.

This document provides detailed experimental protocols for the characterization of **E3 Ligase Ligand-linker Conjugate 106**, including methods for assessing its binding, degradation efficacy, and cellular effects.

Mechanism of Action

E3 Ligase Ligand-linker Conjugate 106 leverages the cell's natural protein disposal system, the Ubiquitin-Proteasome System (UPS). The conjugate forms a ternary complex with the target protein and an E3 ligase (e.g., Cereblon or VHL). This proximity induces the E3 ligase to transfer ubiquitin molecules to the target protein. The resulting polyubiquitin chain acts as a signal for the 26S proteasome, which then recognizes and degrades the tagged protein.



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Caption: Mechanism of action for targeted protein degradation.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for evaluating the efficacy of **E3 Ligase Ligand-linker Conjugate 106**.

Table 1: Binding Affinity

Component	Binding Target	Method	KD (nM)
Ligand for Target	Target Protein	SPR	150
Ligand for E3 Ligase	E3 Ligase (e.g., VHL)	ITC	250
Conjugate 106	Target Protein	SPR	180

| Conjugate 106 | E3 Ligase (e.g., VHL) | ITC | 300 |

Table 2: In Vitro Degradation Profile

Parameter	Cell Line	Value
DC50 (Degradation Concentration 50%)	Cell Line A	50 nM
Dmax (Maximum Degradation)	Cell Line A	>90%

| Time to Dmax | Cell Line A | 18 hours |

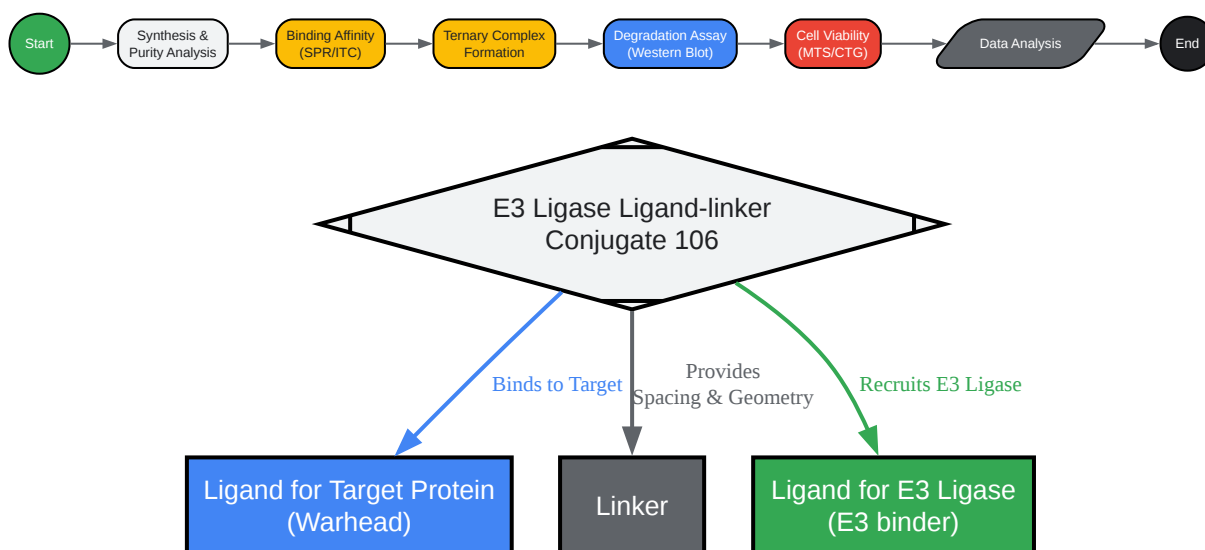
Table 3: Cellular Activity

Assay	Cell Line	IC50 (nM)
Cell Viability (72h)	Cell Line A	80

| Cell Viability (72h) | Control Cell Line (Target-negative) | >10,000 |

Experimental Protocols

A standardized workflow is crucial for the systematic evaluation of Conjugate 106.



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